

Application Notes and Protocols for SYM2206 in Seizure Model Research

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Compound of Interest

Compound Name: SYM2206

Cat. No.: B1681849

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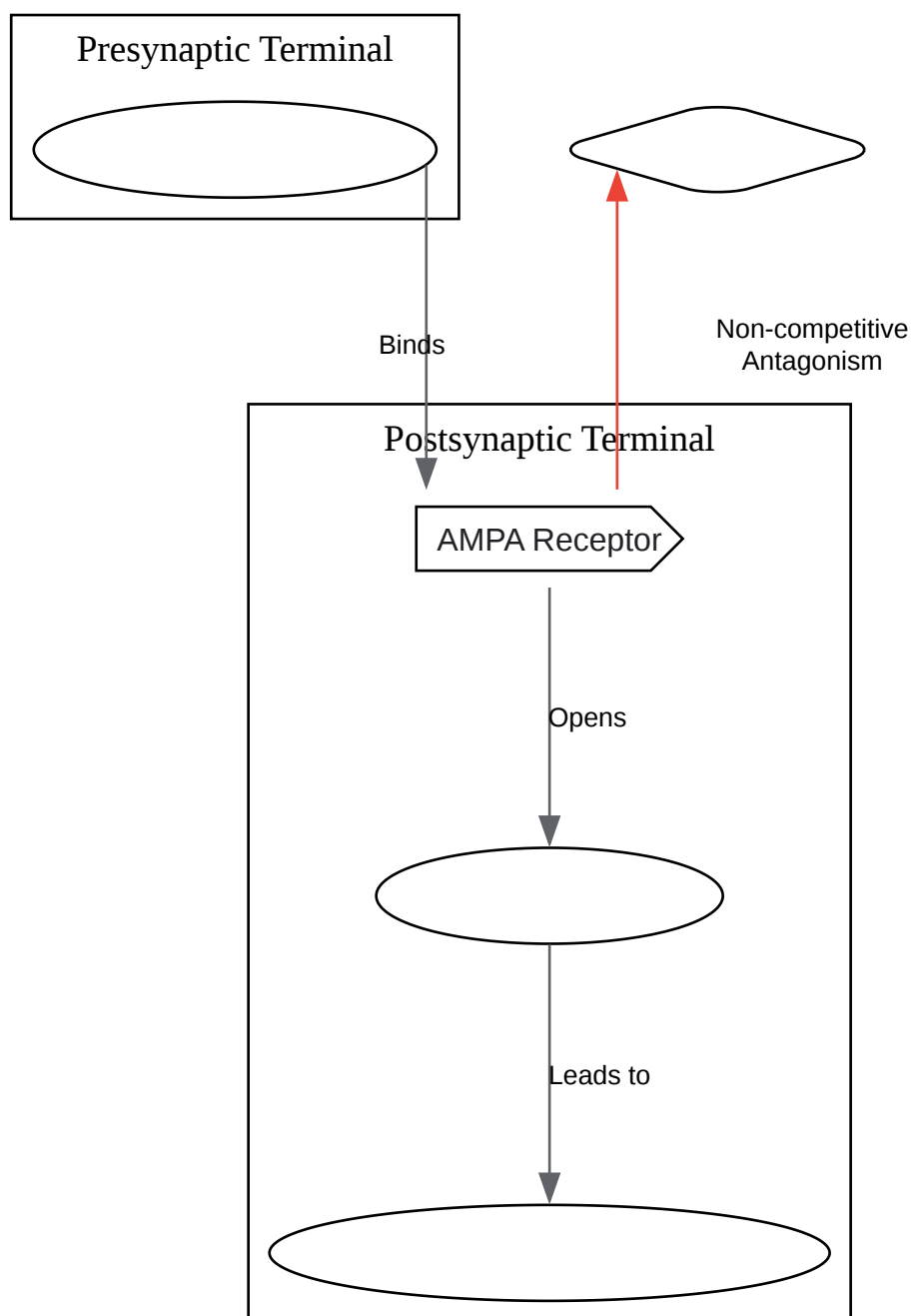
For Researchers, Scientists, and Drug Development Professionals

Introduction

SYM2206 is a potent, non-competitive antagonist of the α -amino-3-hydroxy-5-methyl-4-isoxazolepropionic acid (AMPA) receptor.[1][2] AMPA receptors are critical mediators of fast excitatory synaptic transmission in the central nervous system, and their over-activation is implicated in the initiation and spread of seizure activity. As a non-competitive antagonist, **SYM2206** offers a promising mechanism for modulating seizure activity. These application notes provide detailed protocols for the use of **SYM2206** in preclinical seizure models, with a focus on the maximal electroshock (MEST) model, for which its efficacy has been established. Additionally, protocols for other relevant seizure models where **SYM2206** could be applied, such as the kainate and pentylenetetrazol (PTZ) models, are also described.

Mechanism of Action

SYM2206 acts as a negative allosteric modulator of the AMPA receptor, reducing the ion flow through the channel in response to glutamate binding. This non-competitive mechanism of action allows it to dampen excessive excitatory neurotransmission that underlies seizure activity.



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Figure 1: Mechanism of action of **SYM2206**.

Data Presentation

The anticonvulsant activity of **SYM2206** has been quantified in the maximal electroshock seizure threshold (MEST) model in mice. The key efficacy data is summarized in the table

below.

Seizure Model	Species	Administration Route	Key Parameters	Values	Reference
Maximal Electroshock Seizure Threshold (MEST)	Mouse	Intraperitoneal (i.p.)	TID20	4.25 mg/kg	[1] [2]
Maximal Electroshock Seizure Threshold (MEST)	Mouse	Intraperitoneal (i.p.)	TID50	10.56 mg/kg	[1]

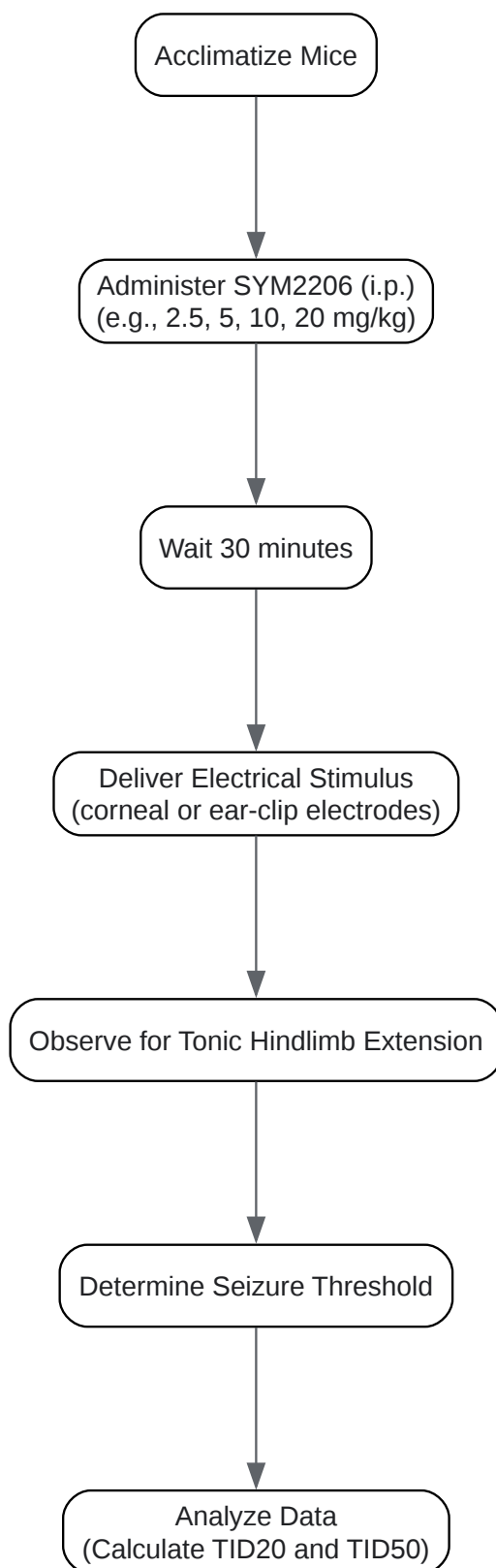
TID20 and TID50 refer to the doses of **SYM2206** that increase the seizure threshold by 20% and 50%, respectively.

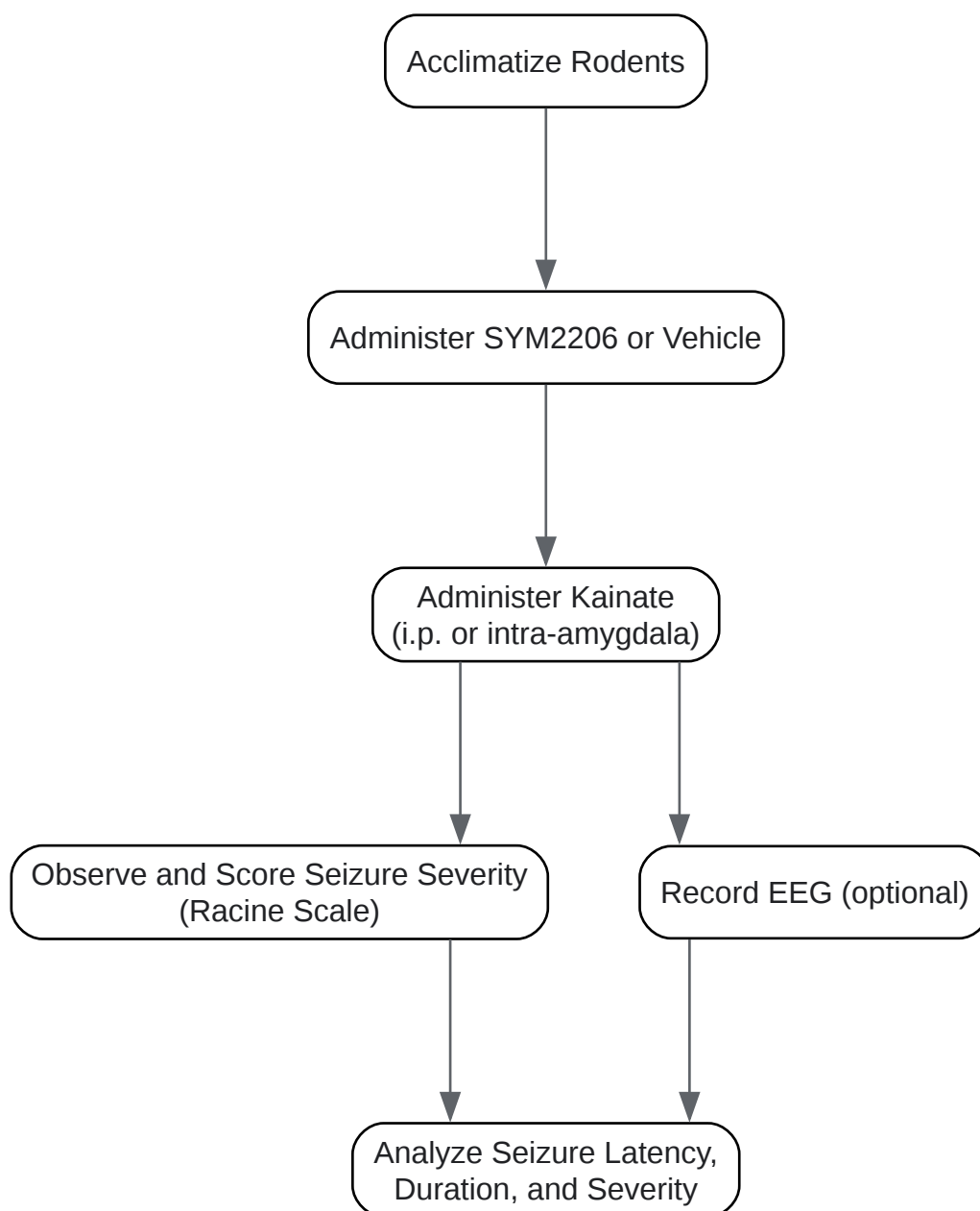
Experimental Protocols

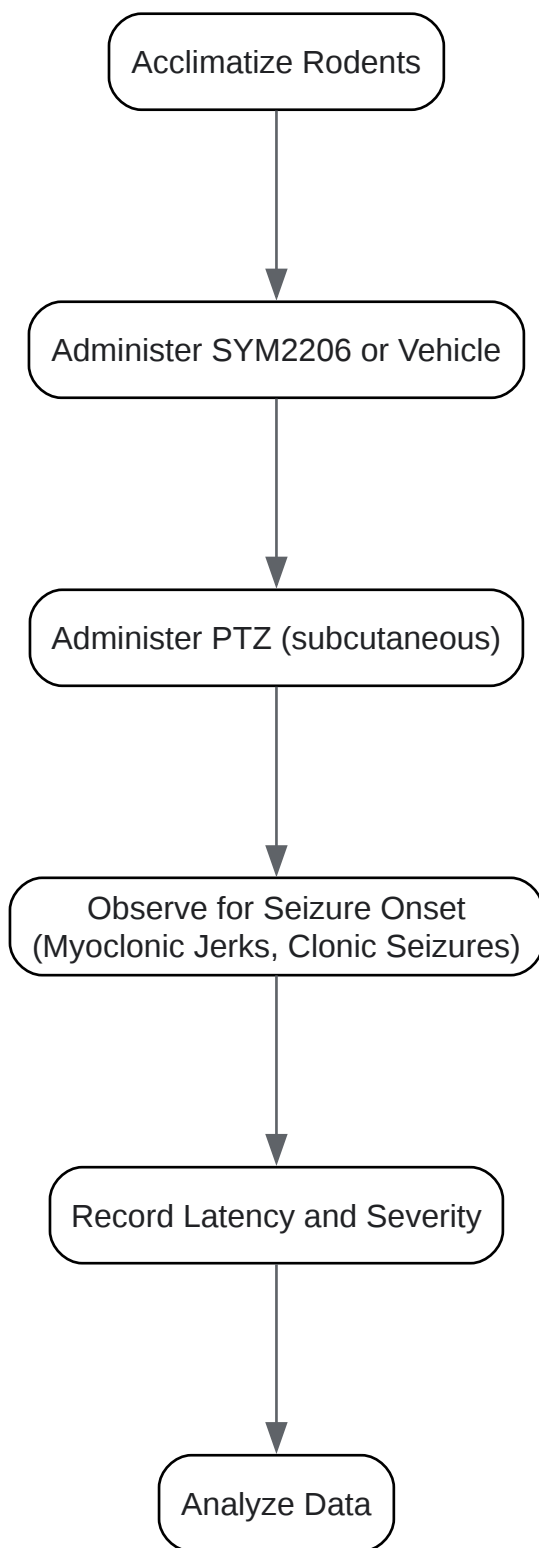
Maximal Electroshock Seizure Threshold (MEST) Model

This model is used to assess the ability of a compound to raise the threshold for seizure induction by electrical stimulation.

Experimental Workflow:







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References

- 1. Perampanel, a novel, non-competitive, selective AMPA receptor antagonist as adjunctive therapy for treatment-resistant partial-onset seizures - PubMed [pubmed.ncbi.nlm.nih.gov]
- 2. SYM 2206 (a potent non-competitive AMPA receptor antagonist) elevates the threshold for maximal electroshock-induced seizures in mice | Current Issues in Pharmacy and Medical Sciences [czasopisma.umlub.pl]
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